

vanillyl alcohol solubility in different solvents

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Compound of Interest

Compound Name: *Vanillyl alcohol*

Cat. No.: *B149863*

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An In-depth Technical Guide to the Solubility of **Vanillyl Alcohol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **vanillyl alcohol** in various solvents. The information is intended to support research, development, and formulation activities involving this versatile compound.

Quantitative Solubility Data

The solubility of **vanillyl alcohol** has been experimentally determined in a range of pure solvents at various temperatures. The following tables summarize the mole fraction solubility (x) of **vanillyl alcohol**.

Table 1: Mole Fraction Solubility of **Vanillyl Alcohol** in Alcohols

Temperature (K)	Ethanol	Isopropanol	n-Butanol
293.15	0.2985	0.1893	0.1256
298.15	0.3342	0.2154	0.1447
303.15	0.3721	0.2436	0.1658
308.15	0.4125	0.2741	0.1889
313.15	0.4556	0.3072	0.2143
318.15	0.5017	0.3431	0.2421
323.15	0.5511	0.3820	0.2725
328.15	0.6041	0.4241	0.3057
333.15	0.6611	0.4697	0.3419
338.15	0.7224	0.5191	0.3814
343.15	0.7885	0.5726	0.4244

Table 2: Mole Fraction Solubility of **Vanillyl Alcohol** in Esters and Ketones

Temperature (K)	Ethyl Acetate	Butyl Acetate	Acetone	Methyl Isobutyl Ketone
293.15	0.1582	0.0891	0.2614	0.1438
298.15	0.1798	0.1026	0.2945	0.1642
303.15	0.2035	0.1175	0.3301	0.1865
308.15	0.2295	0.1341	0.3685	0.2109
313.15	0.2579	0.1524	0.4098	0.2375
318.15	0.2889	0.1726	0.4543	0.2665
323.15	0.3228	0.1948	0.5023	0.2981
328.15	0.3598	0.2193	0.5541	0.3325
333.15	0.4002	0.2461	0.6099	0.3699
338.15	0.4443	0.2755	0.6701	0.4106
343.15	0.4924	0.3078	0.7351	0.4548

Table 3: Mole Fraction Solubility of **Vanillyl Alcohol** in Other Organic Solvents

Temperature (K)	Acetonitrile
293.15	0.1025
298.15	0.1183
303.15	0.1359
308.15	0.1554
313.15	0.1771
318.15	0.2011
323.15	0.2276
328.15	0.2568
333.15	0.2890
338.15	0.3245
343.15	0.3635

Table 4: Qualitative and Other Quantitative Solubility Data

Solvent	Solubility	Temperature (°C)
Water	2 mg/mL[1]	20
Water	Soluble[2][3]	Not Specified
Hot Water	Soluble[1]	Not Specified
95% Ethanol	Soluble[2][4][5]	Not Specified
Methanol	Soluble[4]	Not Specified
Diethyl Ether	Soluble	Not Specified
Benzene	Soluble	Not Specified
Oils	Soluble[2][4][5]	Not Specified
DMSO	45 mg/mL	Not Specified

Experimental Protocols

The quantitative solubility data presented in Tables 1, 2, and 3 were determined using a static gravimetric method.^[1]

Static Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the solute in the solvent at a constant temperature and then determining the concentration of the solute in the solution by gravimetric analysis.

Materials and Apparatus:

- **Vanillyl alcohol** (solute)
- Solvent of interest
- Thermostatic shaker or water bath
- Analytical balance
- Isothermal jacketed glass vessel
- Magnetic stirrer
- Centrifuge
- Drying oven

Procedure:

- **Sample Preparation:** An excess amount of **vanillyl alcohol** is added to a known mass of the solvent in an isothermal jacketed glass vessel.
- **Equilibration:** The vessel is sealed and placed in a thermostatic shaker or water bath maintained at the desired temperature. The mixture is continuously agitated for a sufficient time to ensure that equilibrium is reached (typically 24 hours).

- **Phase Separation:** After equilibration, the agitation is stopped, and the solution is left undisturbed for at least 2 hours to allow the undissolved solid to settle.
- **Sampling:** A sample of the supernatant (the clear saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe to avoid any change in temperature that might affect the solubility.
- **Gravimetric Analysis:** The withdrawn sample is transferred to a pre-weighed container. The exact mass of the sample is determined using an analytical balance.
- **Solvent Evaporation:** The solvent is removed from the sample by evaporation in a drying oven at a suitable temperature until a constant weight of the dissolved **vanillyl alcohol** is obtained.
- **Calculation:** The mole fraction solubility (x) is calculated using the following equation:

$$x = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

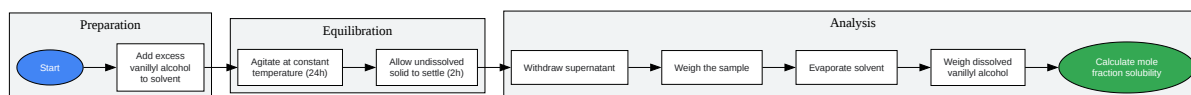
where:

- m_1 is the mass of the dissolved **vanillyl alcohol**
- M_1 is the molar mass of **vanillyl alcohol**
- m_2 is the mass of the solvent
- M_2 is the molar mass of the solvent

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the static gravimetric method for determining the solubility of **vanillyl alcohol**.

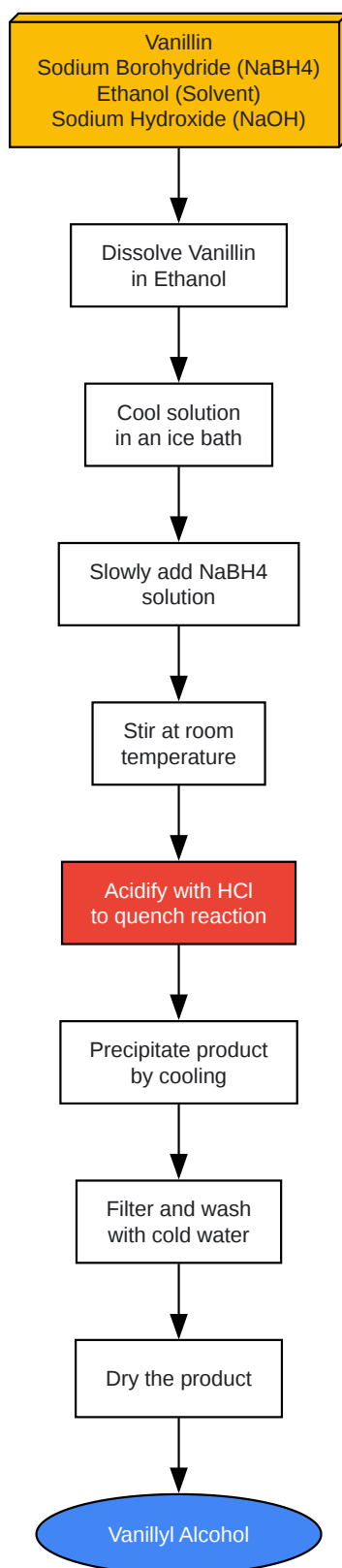


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Caption: Workflow for solubility determination using the static gravimetric method.

Synthesis of Vanillyl Alcohol from Vanillin

Vanillyl alcohol is commonly synthesized via the reduction of vanillin. The following diagram outlines a typical laboratory-scale synthesis.



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Caption: A typical reaction pathway for the synthesis of **vanillyl alcohol**.

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